Introduction: The Significance of Stereochemistry in Peptide Science

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Compound of Interest

Compound Name:	*Glycyl-D-asparagine*
CAS No.:	*24667-21-8*
Cat. No.:	*B1330529*

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Glycyl-D-asparagine is a dipeptide composed of the achiral amino acid glycine linked via a peptide bond to the D-enantiomer of asparagine. While peptides are fundamental to biological systems, the vast majority are constructed exclusively from L-amino acids. The incorporation of a D-amino acid, as in **Glycyl-D-asparagine**, is a critical structural deviation that imparts profound changes to the peptide's physicochemical and biological properties.

The primary consequence of this D-configuration is a dramatically increased resistance to enzymatic degradation.[1] Endogenous proteases are stereospecific, evolved to recognize and cleave peptide bonds between L-amino acids. Peptides containing D-residues are poor substrates for these enzymes, leading to a significantly longer half-life in vivo and in vitro.[1] This enhanced stability is a highly desirable trait in peptide-based drug development, where rapid clearance is a major obstacle. Furthermore, the altered three-dimensional structure can lead to unique receptor binding profiles and novel biological activities not observed in the corresponding L-isomer.

This guide will explore these facets, providing the foundational knowledge and practical frameworks necessary to work with and understand **Glycyl-D-asparagine**.

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Molecular Structure and Physicochemical Properties

The fundamental identity and characteristics of **Glycyl-D-asparagine** are rooted in its molecular structure and resulting physicochemical properties.

Chemical Structure

The structure consists of a glycine residue whose carboxyl group forms a peptide bond with the amino group of a D-asparagine residue. The "D" configuration denotes the stereochemistry at the alpha-carbon of the asparagine residue.

Caption: 2D structure of **Glycyl-D-asparagine** highlighting the peptide bond.

Physicochemical Data

The quantitative properties of **Glycyl-D-asparagine** are summarized below. This data is essential for experimental design, including solvent selection, storage conditions, and analytical method development.

Property	Value	Reference(s)
CAS Number	24667-21-8	[2][3]
Molecular Formula	$C_6H_{11}N_3O_4$	[2][3]
Molecular Weight	189.17 g/mol	[2][3][4]
IUPAC Name	(2R)-4-amino-2-[(2-aminoacetyl)amino]-4-oxobutanoic acid	[2]
Boiling Point (Predicted)	628.2 °C at 760 mmHg	[2][3]
Density (Predicted)	1.422 g/cm³	[2][3]
pKa (Predicted)	2.942 (at 25°C)	[2][3]
Water Solubility	Almost transparent / Soluble	[2][3]
Storage Temperature	-20°C or 2-8°C (Sealed, dry)	[2][3]

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Synthesis and Characterization

The synthesis of **Glycyl-D-asparagine** is achieved using standard peptide chemistry, most commonly via Solid-Phase Peptide Synthesis (SPPS).

Principle of Fmoc-Based SPPS

Solid-Phase Peptide Synthesis, pioneered by Merrifield, revolutionized peptide construction by anchoring the C-terminal amino acid to an insoluble polymer resin.[5] The now-dominant strategy utilizes the base-labile Fluorenylmethyloxycarbonyl (Fmoc) group for Nα-protection. The synthesis cycle involves:

- Deprotection: Removal of the Fmoc group with a secondary amine base (e.g., piperidine) to reveal a free N-terminal amine.
- Coupling: Activation of the carboxyl group of the next incoming Fmoc-protected amino acid and its subsequent reaction with the free amine to form a new peptide bond.
- Washing: Thorough washing of the resin to remove excess reagents and byproducts before the next cycle.

This cyclic process is repeated until the desired sequence is assembled. For **Glycyl-D-asparagine**, this is a straightforward two-residue synthesis.

Experimental Protocol: SPPS of **Glycyl-D-asparagine**

This protocol describes a representative manual synthesis on a 0.1 mmol scale. The choice of resin (e.g., 2-Chlorotrityl chloride) is critical as it allows for cleavage under mildly acidic conditions that preserve the acid-labile side-chain amide of asparagine.

Materials:

- 2-Chlorotrityl chloride resin
- Fmoc-D-Asn(Trt)-OH (side-chain protected D-asparagine)[6]
- Fmoc-Gly-OH

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- Dichloromethane (DCM), peptide synthesis grade
- N,N-Dimethylformamide (DMF), peptide synthesis grade
- N,N-Diisopropylethylamine (DIPEA)
- Piperidine
- Methanol (MeOH)
- Coupling Reagent: HBTU (O-(Benzotriazol-1-yl)-N,N,N',N'-tetramethyluronium hexafluorophosphate)
- Cleavage Cocktail: Trifluoroacetic acid (TFA) / Triisopropylsilane (TIS) / Water (H_2O) (95:2.5:2.5 v/v/v)
- Diethyl ether, cold

Workflow:

Caption: Workflow for the Solid-Phase Peptide Synthesis of **Glycyl-D-asparagine**.

Step-by-Step Procedure:

- Resin Swelling & Amino Acid Loading:
  - Place 0.1 mmol of 2-chlorotrityl chloride resin in a reaction vessel.
  - Swell the resin in DCM for 30 minutes. Drain.
  - Dissolve Fmoc-D-Asn(Trt)-OH (0.3 mmol, 3 eq) and DIPEA (0.6 mmol, 6 eq) in DCM. Add to the resin.
  - Agitate for 2 hours. The trityl group (Trt) on the asparagine side-chain amide prevents side reactions during synthesis.
  - Drain and wash the resin with DCM.

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- To cap any unreacted sites, add a solution of DCM/MeOH/DIPEA (80:15:5) and agitate for 30 minutes.[7]
- Wash thoroughly with DCM (3x) and DMF (3x).

- Fmoc Deprotection (Cycle 1):
  - Add 20% piperidine in DMF to the resin.
  - Agitate for 20 minutes. Drain.
  - Wash the resin thoroughly with DMF (5x) and DCM (3x).
- Coupling (Cycle 2 - Glycine):
  - In a separate vial, pre-activate Fmoc-Gly-OH (0.3 mmol, 3 eq) by dissolving it with HBTU (0.29 mmol, 2.9 eq) and DIPEA (0.6 mmol, 6 eq) in DMF. Allow to react for 2-3 minutes.
  - Add the activated amino acid solution to the deprotected resin.
  - Agitate for 1-2 hours. Monitor reaction completion with a Kaiser test.
  - Drain and wash the resin with DMF (3x) and DCM (3x).
- Final Fmoc Deprotection:
  - Repeat Step 2 to remove the N-terminal Fmoc group from glycine.
- Cleavage and Global Deprotection:
  - Wash the final peptide-resin with DCM and dry under vacuum.
  - Add the cleavage cocktail (TFA/TIS/H_2O) to the resin. TIS is a scavenger that traps the cleaved trityl cations.
  - Agitate for 2 hours at room temperature.
  - Filter the resin and collect the filtrate.

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- Precipitate the crude peptide by adding the filtrate to a large volume of cold diethyl ether.
- Centrifuge to pellet the peptide, decant the ether, and dry the crude product.

- Purification and Characterization:
  - Purify the crude peptide using reverse-phase high-performance liquid chromatography (RP-HPLC).
  - Confirm the identity and purity of the final product by mass spectrometry (MS) and, if desired, Nuclear Magnetic Resonance (NMR) spectroscopy.

Biological Context and Applications

While direct biological signaling roles for **Glycyl-D-asparagine** are not well-documented, its structure and constituents place it at the intersection of several important research areas.

Enhanced Enzymatic Stability

As previously noted, the D-asparagine residue confers significant resistance to proteolysis. This makes the dipeptide a valuable building block in designing peptide-based therapeutics. By strategically incorporating **Glycyl-D-asparagine** or other D-amino acid-containing motifs, developers can prolong the systemic circulation time and improve the pharmacokinetic profile of a drug candidate.[1]

Role in Bacterial Pathogenesis: The Colibactin Story

A chemically modified form, N-myristoyl-D-asparagine, is a crucial component in the biosynthesis of colibactin, a genotoxin produced by certain strains of E. coli.[4][8] Colibactin is synthesized as an inactive "precolibactin" inside the bacterium. This precursor contains the N-myristoyl-D-asparagine moiety, which acts as a prodrug motif.[2][9] For the toxin to become active, the precursor is transported to the bacterial periplasm where the enzyme ClbP cleaves off the N-myristoyl-D-asparagine group.[3] This cleavage initiates a cascade of cyclizations that form the mature, DNA-damaging toxin.[3][8] The study of **Glycyl-D-asparagine** and its derivatives is therefore relevant to understanding and potentially inhibiting this pathogenic mechanism.

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Research and Development Applications

Glycyl-D-asparagine is utilized in several key areas:

- Drug Design: As a structural component to enhance peptide stability.[2]
- Biochemical Research: As a model compound to study how D-amino acids influence peptide structure, folding, and interactions.[2]
- Metabolic Studies: The constituent D-asparagine has been identified as a potential endogenous marker for measuring the glomerular filtration rate (GFR), indicating its relevance in kidney function research.[10]

Methodologies for Analysis and Functional Assays

To properly study **Glycyl-D-asparagine**, robust analytical and functional testing protocols are required.

Quantification by UPLC-MS/MS

Ultra-Performance Liquid Chromatography coupled with Tandem Mass Spectrometry (UPLC-MS/MS) is the gold standard for accurately quantifying small molecules like dipeptides in complex biological matrices.

Principle: The UPLC system separates the dipeptide from other components based on its hydrophobicity. The mass spectrometer then ionizes the peptide and fragments it in a controlled manner, allowing for highly specific detection based on the mass-to-charge ratio of the parent ion and a characteristic fragment ion.

Protocol:

- Sample Preparation (from Plasma):
  - To 100 µL of plasma, add 300 µL of cold acetonitrile containing an internal standard (e.g., isotopically labeled Gly-D-Asn).
  - Vortex for 1 minute to precipitate proteins.

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- Centrifuge at >12,000 x g for 10 minutes at 4°C.
- Collect the supernatant and filter through a 0.22 µm filter into a UPLC vial.[11]

- UPLC-MS/MS Analysis:
  - Column: C18 reverse-phase column.
  - Mobile Phase A: 0.1% Formic acid in water.
  - Mobile Phase B: 0.1% Formic acid in acetonitrile.
  - Gradient: Run a linear gradient from low to high percentage of Mobile Phase B to elute the dipeptide.
  - Mass Spectrometry: Operate in positive ion mode with electrospray ionization (ESI).
  - Detection: Use Multiple Reaction Monitoring (MRM) to monitor the specific precursor-to-product ion transition for **Glycyl-D-asparagine** (e.g., m/z 190.1 -> fragment ion).

In Vitro Enzymatic Stability Assay

This assay directly measures the resistance of **Glycyl-D-asparagine** to degradation by proteases compared to its L-isomer counterpart.

Principle: The peptide is incubated with a protease or biological fluid (e.g., human serum). Aliquots are taken over time, the reaction is stopped, and the amount of remaining intact peptide is quantified by RP-HPLC or LC-MS.

Caption: Workflow for an in vitro enzymatic stability assay.

Protocol:

- Preparation:
  - Prepare 1 mg/mL stock solutions of **Glycyl-D-asparagine** and Glycyl-L-asparagine (control) in phosphate-buffered saline (PBS), pH 7.4.
  - Prepare a solution of the target protease (e.g., trypsin) in PBS or use neat human serum.

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- Reaction:
  - Initiate the reaction by mixing the peptide and enzyme/serum solutions.
  - Incubate the mixture at 37°C.
- Sampling:
  - At various time points (e.g., 0, 30, 60, 120, 240 minutes), withdraw an aliquot.
  - Immediately stop the reaction by adding an equal volume of 10% trichloroacetic acid (TCA).
- Analysis:
  - Centrifuge the samples to pellet precipitated proteins.
  - Analyze the supernatant by RP-HPLC or LC-MS/MS to quantify the concentration of the remaining intact peptide.
- Data Interpretation:
  - Plot the percentage of remaining peptide against time.
  - Calculate the half-life (t½). A significantly longer half-life for **Glycyl-D-asparagine** compared to the L-isomer will confirm its enhanced stability.

Conclusion

Glycyl-D-asparagine is more than a simple dipeptide; it is a molecule whose significance is defined by its "unnatural" stereochemistry. This single chiral change from L- to D-asparagine provides a powerful tool for overcoming one of the primary hurdles in peptide therapeutic development: enzymatic instability. Its role as a cleavable motif in the activation of the colibactin genotoxin further highlights its importance in the field of microbiology and pathogenesis. The synthetic and analytical protocols detailed in this guide provide a robust framework for scientists to synthesize, purify, and evaluate this compound, enabling further exploration of its potential in drug design and biochemical research.

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